

SURFONIC JL-80X: A Technical Safety and Handling Guide

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Compound of Interest

Compound Name: SURFONIC JL 80X

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, handling, and physicochemical properties of SURFONIC JL-80X, a nonionic surfactant. The information is compiled from various safety data sheets and technical resources to ensure a thorough understanding for laboratory and development applications.

Core Physicochemical and Safety Data

The following tables summarize the key quantitative data for SURFONIC JL-80X, providing a clear comparison of its properties.

Physical and Chemical Properties

Property	Value	Test Method/Conditions
Appearance	Clear and substantially free of suspended matter	25°C[1]
Cloud Point	57 - 62 °C	1% aqueous solution[1][2]
Color, Pt-Co	100 max	25°C[1]
pH	6.5 - 7.5	1% solution[1]
Water Content	0.5 wt% max	[1]
Flash Point	190 °C (375 °F)	Cleveland Open Cup (COC)[1][2]
Pour Point	-5 °C (23 °F)	[1][2]
Density	1.0037 g/mL	at 25°C (77°F)[1][2]
Weight	8.35 lbs/US gal	at 25°C (77°F)[1]
Viscosity, Kinematic	80 cSt	at 15.6°C (60°F)[1][3]
51 cSt	at 25°C (77°F)[1][2][3]	
Hydroxyl Number	97 (theoretical)	[1][2]
HLB Value	13.1	[1][4][5]

Performance Properties

Property	Value	Test Method/Conditions
Draves Wetting Time	4.8 seconds	0.1% solution, 3.0g hook[2]
17.8 seconds	0.05% solution[1]	
Foam Height, Ross-Miles	Initial: 75 mm	120°F, 0.1% solution[1][2]
After 5 minutes: 70 mm	120°F, 0.1% solution[1][2]	
Surface Tension	29.2 dynes/cm	25°C, 0.1% solution[1][2][3]
Critical Micelle Concentration (CMC)	51 ppm	In aqueous solution[3]

Toxicological and Environmental Data

Organism	Test	Result
Bluegill sunfish	LC50	2.3 ppm ^[1]
Water flea	LC50	2.6 ppm ^[1]

SURFONIC JL-80X is noted as being completely biodegradable based on semi-continuous activated sludge studies.^[1] However, it is also described as moderately toxic to aquatic life, with its environmental persistence and bioaccumulation being undetermined according to some sources.^[6]

Experimental Protocols

The following are brief descriptions of the standard test methods cited for determining the properties of SURFONIC JL-80X. For detailed procedures, it is recommended to consult the official publications from the respective standards organizations.

- **ASTM D97 - Standard Test Method for Pour Point of Petroleum Products:** This method involves cooling a sample at a specified rate and examining it at intervals of 3°C for flow characteristics. The pour point is the lowest temperature at which movement of the specimen is observed.
- **ASTM D445 - Standard Test Method for Kinematic Viscosity of Transparent and Opaque Liquids:** This test measures the time for a volume of liquid to flow under gravity through a calibrated glass capillary viscometer. The kinematic viscosity is calculated by multiplying the measured flow time by the calibration constant of the viscometer.
- **ASTM D4052 - Standard Test Method for Density, Relative Density, and API Gravity of Liquids by Digital Density Meter:** This method uses a digital density meter that measures the change in frequency of a U-shaped tube when it is filled with the test liquid. The change in frequency is proportional to the density of the liquid.
- **Cleveland Open Cup (COC) Method for Flash Point:** An open cup containing the sample is heated at a constant rate. A small flame is passed over the surface of the liquid at specified temperature intervals. The flash point is the lowest temperature at which the vapors above the liquid ignite.

- **Draves Wetting Time:** This test measures the time it takes for a weighted skein of cotton yarn to sink in a solution of the surfactant. A shorter sinking time indicates better wetting performance.
- **Ross-Miles Foam Height:** This method measures the initial height of foam generated by pouring a solution of the surfactant from a specified height into a receiver, and the foam height remaining after a specified time.

Handling and Safety Workflow

Proper handling and storage are crucial for maintaining the integrity of SURFONIC JL-80X and ensuring a safe laboratory environment. The following diagram illustrates the recommended workflow for handling and storage.



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SURFONIC JL-80X Handling and Storage Workflow

Regulatory and Safety Information

SURFONIC JL-80X is not regulated under DOT/TDG classifications.[1] It has a WHMIS classification of D2B.[1] All components are listed on the TSCA inventory.[7]

It is important to note that while SURFONIC JL-80X is considered a safer alternative to Triton X-100, it does contain residual amounts of ethylene oxide and propylene oxide, which are concerns for long-term exposure.[6][8] As with any chemical, it is crucial to read the full Material Safety Data Sheet (MSDS) before use and to handle the product with appropriate precautions in a well-ventilated area.[1][8]

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